

N-Allylmethylamine: A Versatile Scaffold for Innovative Research and Development

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Compound of Interest

Compound Name: N-Allylmethylamine

Cat. No.: B1265532

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Allylmethylamine (CAS No. 627-37-2), a secondary amine featuring both allyl and methyl functional groups, is a versatile chemical intermediate with significant potential across various scientific disciplines. Its unique structural characteristics make it a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals and advanced polymer materials. This technical guide provides a comprehensive overview of the core research areas involving **N-Allylmethylamine**, including its synthesis, physicochemical properties, and key applications. It aims to equip researchers, scientists, and drug development professionals with the foundational knowledge to explore and leverage the potential of this dynamic molecule.

Physicochemical and Biological Properties

A thorough understanding of the physicochemical and biological properties of **N-Allylmethylamine** and its prominent derivatives is crucial for their effective application. The following tables summarize key quantitative data for **N-Allylmethylamine** and two of its well-known antifungal derivatives, Naftifine and Terbinafine.

Table 1: Physicochemical Properties of **N-Allylmethylamine** and its Derivatives

Property	N-Allylmethylamine	Naftifine Hydrochloride	Terbinafine Hydrochloride
Molecular Formula	C4H9N[1]	C21H22ClN[2]	C21H26ClN[3]
Molecular Weight	71.12 g/mol [1]	323.9 g/mol [2]	327.90 g/mol [4]
Boiling Point	64-66 °C[1]	162-167 °C (at 2.00 Pa)[1]	417.9 °C[5]
Melting Point	N/A	177 °C[1]	~205 °C[4]
Density	0.741 g/mL at 25 °C[1]	1.082 g/cm ³ (Predicted)[1]	N/A
Refractive Index	n _{20/D} 1.412[1]	N/A	N/A
Water Solubility	Miscible[1]	Slightly Soluble	0.63% (w/v)[4]
pKa	9.88 ± 0.10 (Predicted)[1]	N/A	7.10[4]
LogP	0.27[6]	N/A	5.9[5]

Table 2: Antifungal Activity of N-Allylmethylamine Derivatives

Compound	Target Organism	IC ₅₀ (nM)	Reference
Terbinafine	Trichophyton rubrum (Squalene Epoxidase)	3.3	[7]
Naftifine	Trichophyton rubrum (Squalene Epoxidase)	9.4	[7]
Terbinafine	Candida albicans (Squalene Epoxidase)	1300	[7]
Naftifine	Candida albicans (Squalene Epoxidase)	31000	[7]

Key Research Areas and Applications

N-Allylmethylamine serves as a critical starting material and functional monomer in several cutting-edge research and development areas.

Drug Discovery and Medicinal Chemistry

The **N-allylmethylamine** scaffold is a cornerstone in the development of allylamine antifungals, a class of drugs that inhibit the enzyme squalene epoxidase, a key component in the fungal ergosterol biosynthesis pathway.^{[4][8]} This inhibition leads to a deficiency in ergosterol, an essential component of the fungal cell membrane, and a toxic accumulation of squalene, ultimately resulting in fungal cell death.^[4] Prominent examples of drugs built upon this scaffold include Naftifine and Terbinafine, which are widely used to treat dermatophytic infections.^[9]

The versatility of the **N-allylmethylamine** structure also extends to other therapeutic areas. Derivatives have been investigated as potential MEK inhibitors for the treatment of solid tumors. The RAS/RAF/MEK/ERK signaling pathway is frequently overactive in many cancers, and inhibiting MEK1/2 can block downstream signaling, leading to reduced cell proliferation and apoptosis.^[10] While direct synthesis of MEK inhibitors from **N-Allylmethylamine** is not yet widely documented, its structural motifs are relevant to the design of novel kinase inhibitors.

Polymer Science and Materials Chemistry

In polymer science, **N-Allylmethylamine** is utilized as a functional monomer to create polymers with tailored properties.^[1] It can be used to synthesize poly(**N-allylmethylamine**) and its copolymers, which can be further functionalized to create materials for various applications. For instance, plasma-polymerized allylamine coatings can be deposited on surfaces to introduce amine functionalities, which are valuable for improving adhesion, biocompatibility, and for the covalent immobilization of biomolecules.^[11] These functionalized surfaces have potential applications in biomedical devices, sensors, and as platforms for cell culture.

Experimental Protocols

To facilitate further research, this section provides detailed experimental protocols for the synthesis of **N-Allylmethylamine** and a key derivative.

Synthesis of N-Allylmethylamine

Materials:

- Allyl chloride
- 40% aqueous solution of methylamine
- Hydrochloric acid (HCl)
- Potassium hydroxide (KOH)
- Ether
- Magnesium sulfate (MgSO₄)
- Standard laboratory glassware (dropping funnel, flask, condenser, etc.)

Procedure:

- In a well-ventilated fume hood, add allyl chloride in a 4:1 molar ratio in portions from a dropping funnel to a 40% aqueous solution of methylamine at room temperature with constant stirring.
- Continue stirring the solution at room temperature for 3-4 hours.
- Carefully acidify the solution with HCl.
- Extract the unreacted allyl chloride with ether.
- Concentrate the aqueous amine hydrochloride solution under reduced pressure.
- Transfer the concentrated solution to a Favorsky flask equipped with a Liebig condenser and a receiver cooled by ice.
- Slowly add a highly concentrated KOH solution through a dropping funnel to the heated reaction mixture.
- Collect the fraction boiling between 64-66 °C.
- Dry the collected fraction over MgSO₄ and distill again to obtain pure **N-Allylmethylamine**.

Expected Yield: Approximately 65%.[\[1\]](#)

Synthesis of Naftifine

Materials:

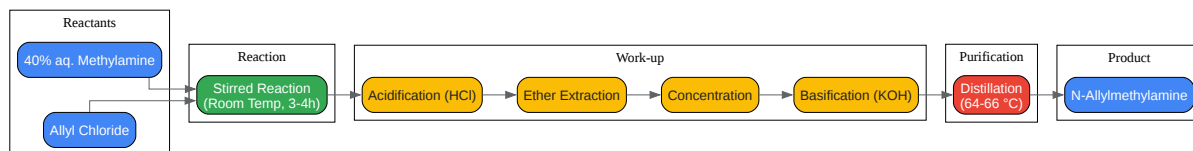
- N-Methyl-1-naphthalenemethylamine hydrochloride
- Sodium carbonate
- Dimethylformamide (DMF)
- Cinnamyl chloride
- Toluene
- Anhydrous sodium sulfate

Procedure:

- Dissolve 1.42 g of N-methyl-1-naphthalenemethylamine hydrochloride and 2.89 g of sodium carbonate in 10 ml of dimethylformamide.
- Add 1.25 g of cinnamyl chloride dropwise at room temperature.
- Continue stirring at room temperature for 18 hours.
- Filter the reaction mixture and concentrate the filtrate under reduced pressure.
- Dissolve the residue in toluene and dry with anhydrous sodium sulfate.
- Filter and concentrate the solution to obtain Naftifine.[\[1\]](#)

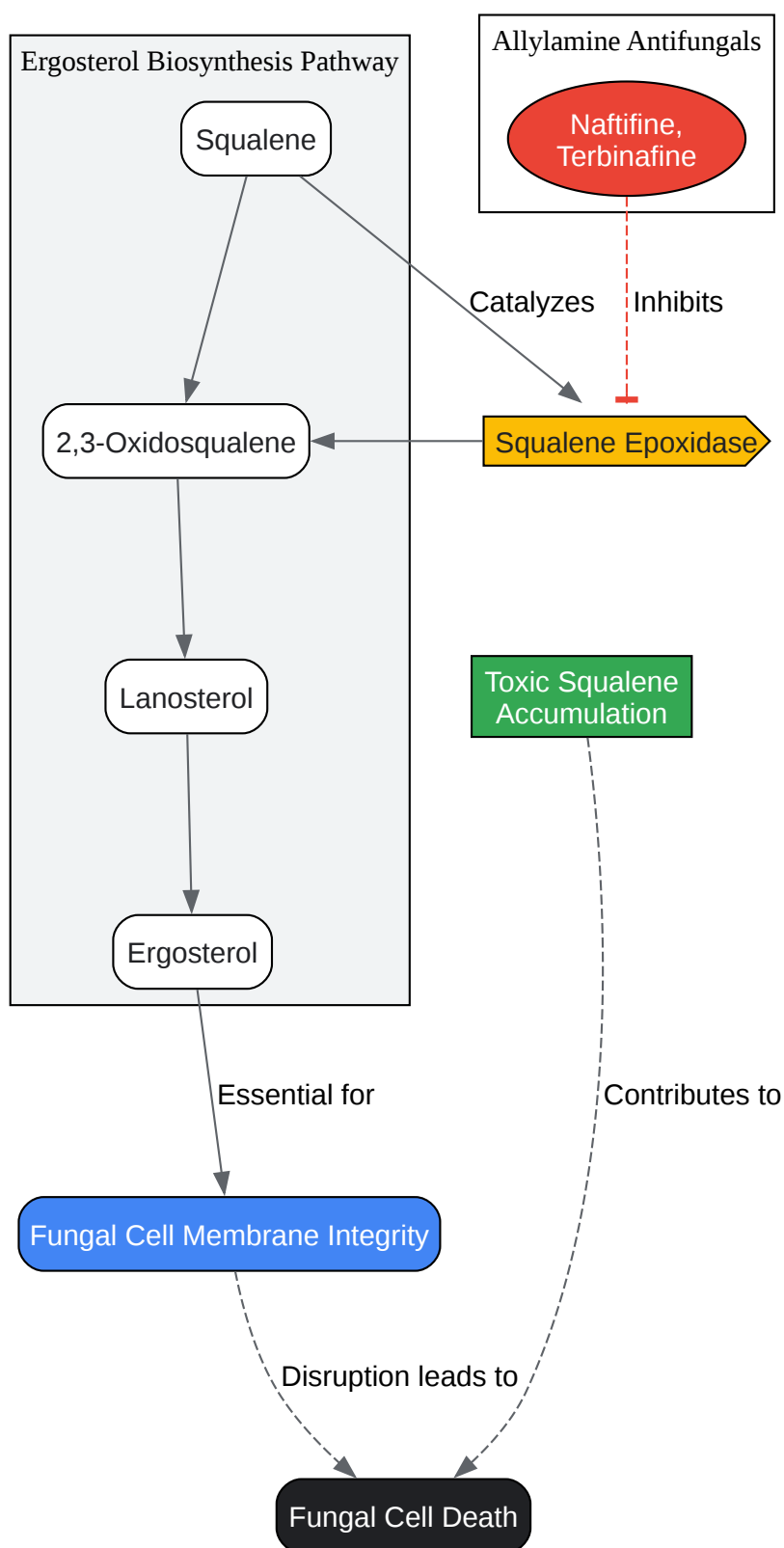
Visualizing Key Pathways and Processes

Graphical representations of signaling pathways and experimental workflows are essential for a clear understanding of complex scientific concepts.



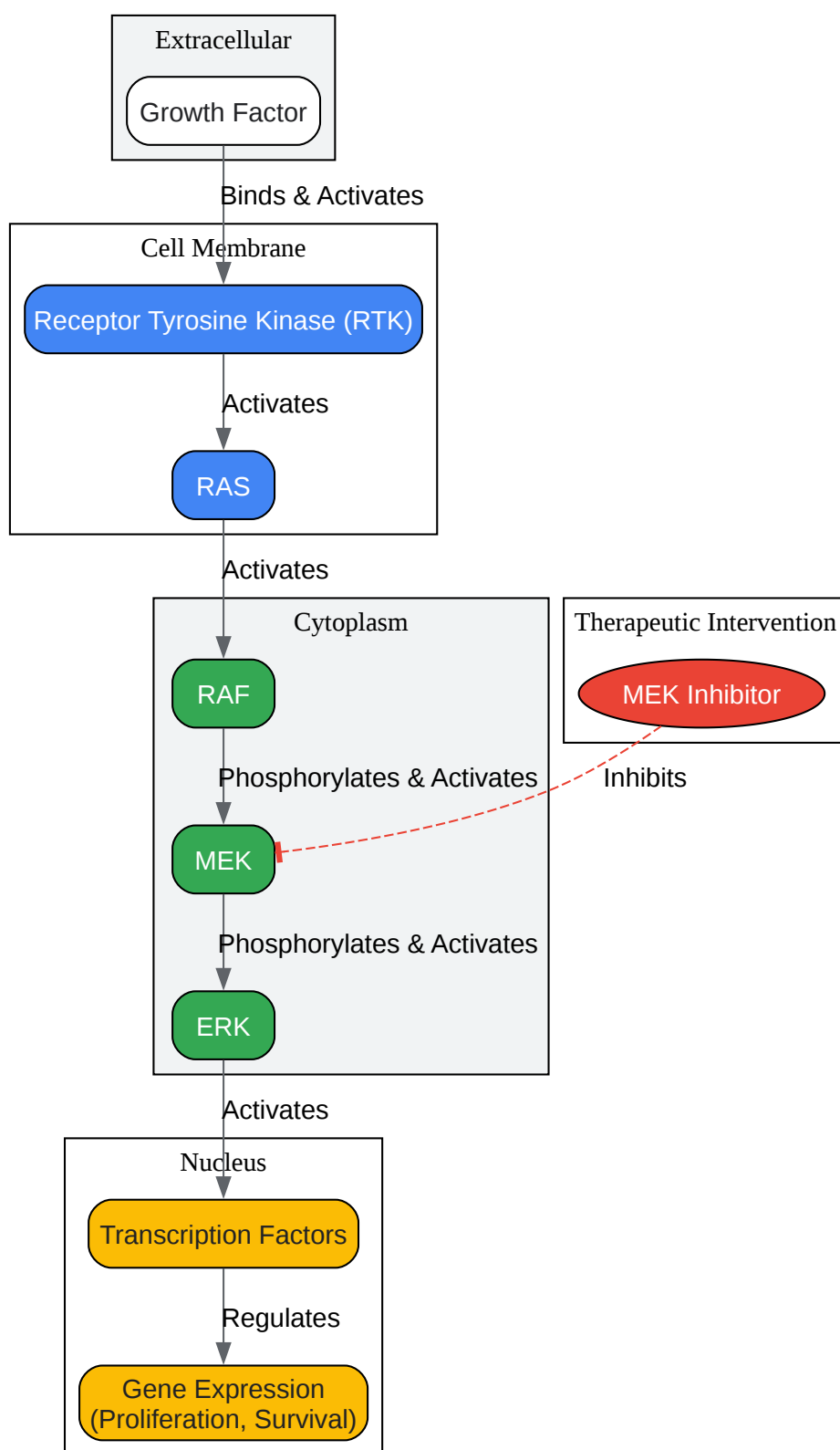
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Caption: Workflow for the synthesis of **N-Allylmethylamine**.



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Caption: Mechanism of action of allylamine antifungal drugs.



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Caption: The RAS/RAF/MEK/ERK signaling pathway and the point of intervention for MEK inhibitors.

Future Research Directions

The unique reactivity of **N-Allylmethylamine** presents numerous opportunities for future research and development.

- **Novel Drug Scaffolds:** Exploration of **N-Allylmethylamine** as a scaffold for the synthesis of novel bioactive molecules beyond antifungals and kinase inhibitors is a promising area. Its ability to participate in various chemical transformations could lead to the discovery of new therapeutic agents with unique mechanisms of action.
- **Advanced Materials:** Further investigation into the polymerization and functionalization of **N-Allylmethylamine** can lead to the development of advanced materials with tailored properties. This includes smart polymers that respond to environmental stimuli, new biocompatible materials for medical implants, and functional coatings with enhanced performance characteristics.
- **Catalysis:** The amine and allyl functionalities of **N-Allylmethylamine** make it a potential ligand for metal catalysts. Research into its application in catalysis could uncover new and efficient catalytic systems for a variety of organic transformations.

Conclusion

N-Allylmethylamine is a versatile and valuable chemical entity with broad applicability in both medicinal chemistry and materials science. Its role as a fundamental building block for potent antifungal agents is well-established, and its potential in the development of other therapeutics and advanced materials is an active area of research. This technical guide provides a solid foundation for scientists and researchers to explore the diverse opportunities presented by this remarkable molecule, paving the way for future innovations and discoveries.

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